

# Application Notes and Protocols: Synthesis of Carborane-Containing Polyurethanes

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## Compound of Interest

Compound Name: 1,7-Bis(hydroxymethyl)-M-carborane

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This document provides detailed application notes and protocols for the synthesis of carborane-containing polyurethanes. These materials are of significant interest due to their exceptional thermal and chemical stability, making them suitable for high-performance applications, including advanced adhesives and potential use in biomedical fields like drug delivery and Boron Neutron Capture Therapy (BNCT).

## Introduction

Carboranes are polyhedral boron-carbon clusters that, when incorporated into polymer backbones, can impart remarkable properties.<sup>[1]</sup> The most common approach for synthesizing carborane-containing polyurethanes is the step-growth polymerization of a carborane diol with a diisocyanate.<sup>[1]</sup> This method allows for the direct integration of the robust carborane cage into the polymer chain, leading to materials with enhanced thermal stability.<sup>[2][3]</sup> An alternative route involves the use of hydroxyl-terminated carborane-containing prepolymers, which can then be reacted with isocyanates.<sup>[4][5]</sup>

The resulting polyurethanes exhibit high char yields at elevated temperatures and excellent resistance to various solvents, making them ideal for applications in demanding environments such as aerospace adhesives.<sup>[2][6]</sup> Furthermore, the unique properties of carboranes, including their hydrophobicity and potential for selective functionalization, open avenues for their use in sophisticated biomedical applications.

## Experimental Protocols

This section details the synthetic procedures for preparing carborane-containing polyurethanes, including the synthesis of a key carborane diol monomer and its subsequent polymerization.

### Protocol 1: Synthesis of 1,2-Bis(hydroxymethyl)carborane (BHMC)

A common precursor for carborane-containing polyurethanes is 1,2-bis(hydroxymethyl)carborane. Its synthesis is a multi-step process starting from decaborane ( $B_{10}H_{14}$ ).

Materials:

- Decaborane ( $B_{10}H_{14}$ )
- Sodium borohydride ( $NaBH_4$ )
- Acetonitrile
- 1,4-Diacetyl-2-butyne
- Adipyl chloride
- Hydrolysis reagents

Procedure:

- Preparation of 6,9-bis(acetonitrile)decaborane: Decaborane ( $B_{10}H_{14}$ ) is prepared from  $NaBH_4$  via the oxidation of  $B_{11}H_{14}^{-1}$ . The resulting decaborane is then reacted with the Lewis base acetonitrile, which attacks the high electron density vertices on the  $B_{10}H_{14}$  cage to form the complex 6,9-bis(acetonitrile)decaborane.[4]
- Synthesis of 1,2-Bis(acetoxymethyl)carborane (BAMC): The 6,9-bis(acetonitrile)decaborane complex is reacted with 1,4-diacetyl-2-butyne to yield 1,2-bis(acetoxymethyl)carborane (BAMC).[4]

- Hydrolysis to 1,2-Bis(hydroxymethyl)carborane (BHMC): BAMC is then hydrolyzed to form the final diol monomer, 1,2-bis(hydroxymethyl)carborane (BHMC).[\[4\]](#)
- Purification and Characterization: The purity and structure of the synthesized BHMC should be confirmed using Fourier-transform infrared spectroscopy (FTIR), proton nuclear magnetic resonance ( $^1\text{H}$ -NMR), and boron-11 nuclear magnetic resonance ( $^{11}\text{B}$ -NMR).[\[4\]](#)

## Protocol 2: Synthesis of Carborane-Containing Polyurethane via Prepolymer Method

This protocol describes a common method for synthesizing carborane-containing polyurethanes using a prepolymer approach, which allows for better control over the final polymer properties.

Materials:

- 1,2-Bis(hydroxymethyl)carborane (BHMC) or other carborane diol
- Polyether diol (e.g., polypropylene glycol)
- Diisocyanate (e.g., 4,4'-diphenylmethane diisocyanate - MDI)
- Solvent (if not solvent-free)
- Catalyst (e.g., dibutyltin dilaurate)

Procedure:

- Prepolymer Synthesis: A hydroxyl-terminated prepolymer is first synthesized. This can be a carborane-containing polyester, prepared by the condensation polymerization of a carborane diol like BHMC with a diacid chloride such as adipyl chloride. The molar ratio of the diol and diacid chloride is controlled to ensure hydroxyl end-groups.[\[4\]](#) Alternatively, a conventional polyether diol can be used as a soft segment.[\[2\]](#)
- Reaction with Diisocyanate: The hydroxyl-terminated prepolymer is then reacted with a diisocyanate, such as MDI. The reaction is typically carried out under an inert atmosphere.[\[1\]](#)

For solvent-based synthesis, a suitable solvent like ethyl acetate can be used.[1] Solvent-free methods are also common, particularly for adhesive applications.[4][7]

- **Curing:** The resulting mixture is cured to form the final polyurethane. Curing conditions will vary depending on the specific reactants and desired properties. For adhesive applications, the mixture can be applied to a substrate and then cured, often with post-curing at an elevated temperature (e.g., 80°C).[7]
- **Characterization:** The structure of the synthesized polyurethane is confirmed by FTIR. The molecular weight and its distribution are determined by gel permeation chromatography (GPC). Thermal properties are analyzed using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC), and mechanical properties are evaluated through tensile testing.[2]

## Data Presentation

The following tables summarize the quantitative data for the properties of carborane-containing polyurethanes based on different formulations.

Table 1: Thermal Properties of Carborane-Containing Polyurethanes

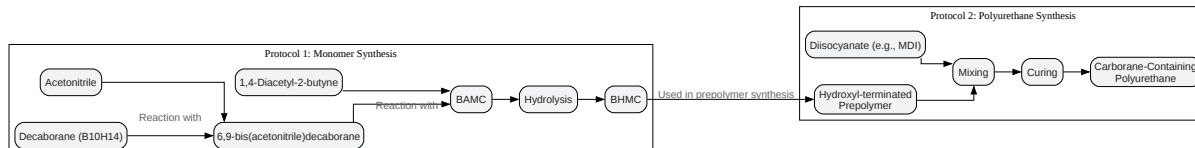
Polymer ID	Carborane Monomer Content (wt%)	Decomposition Temperature (°C)	Char Yield at 600°C (%)	Reference
Co-CBR-PU	15	>300	>40	[2][5]
PUA	Not specified	Exothermic peak at 250	-	[4]
PUB	Not specified	Exothermic peak at 300	-	[4]
Carborane-PU System	Not specified	-	80 (vs 20 for non-carborane)	[8]

Table 2: Mechanical Properties of Carborane-Containing Polyurethanes

Polymer ID	Carborane Monomer Content (wt%)	Tensile Strength (MPa)	Reference
Co-CBR-PU	15	Optimal mechanical properties	[2]
PUR 2-5	5-10	up to 20	[5]

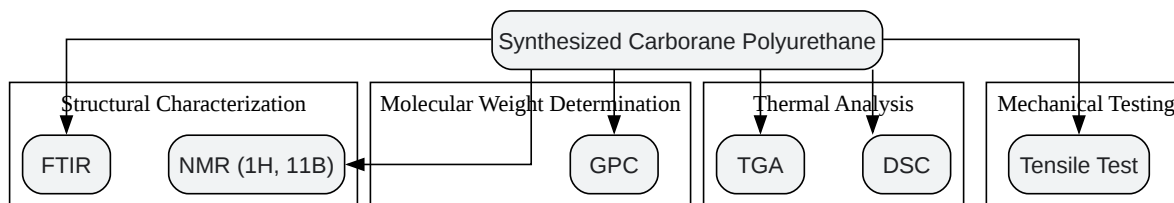
## Visualizations

The following diagrams illustrate the experimental workflow for the synthesis of carborane-containing polyurethanes.



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Caption: Workflow for the synthesis of carborane-containing polyurethanes.



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Caption: Characterization workflow for carborane-containing polyurethanes.

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